

An In-depth Technical Guide to the Copper Chelation Properties of DPM-1001

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Compound of Interest

Compound Name: DPM-1001
CAS No.: 1471172-29-8
Cat. No.: B15578887

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For Researchers, Scientists, and Drug Development Professionals

Abstract

DPM-1001 is a novel, orally bioavailable small molecule that has demonstrated potent and highly selective copper chelation properties.^{[1][2][3]} Developed as a potential therapeutic for Wilson's disease, a genetic disorder characterized by toxic copper accumulation, **DPM-1001** has shown promise in preclinical studies by effectively reducing copper levels in key organs and mitigating associated cellular damage.^{[1][2][3][4]} This technical guide provides a comprehensive overview of the copper chelation characteristics of **DPM-1001**, including its binding affinity, selectivity, and mechanism of action, supported by quantitative data from key experiments and detailed methodologies.

Introduction to DPM-1001

DPM-1001, chemically identified as methyl 4-[7-hydroxy-10,13-dimethyl-3-({4-[(pyridin-2-ylmethyl)amino]butyl}amino)hexadecahydro-1H-cyclopenta[a]phenanthren-17-yl] pentanoate, is a dual-function molecule, acting as both a protein tyrosine phosphatase 1B (PTP1B) inhibitor and a copper chelator.^{[1][2][3][4][5]} Its development for Wilson's disease stems from its

remarkable ability to specifically bind and remove excess copper, addressing the root cause of the pathology.[1][2][3] Preclinical evidence suggests **DPM-1001** can cross the blood-brain barrier, a significant advantage for treating the neurological symptoms of Wilson's disease.[6]

Copper Chelation Properties of DPM-1001

Binding Affinity and Selectivity

DPM-1001 exhibits a high binding affinity for copper. In vitro binding assays using radiolabeled copper (^{64}Cu) have determined its dissociation constant (K_d) to be approximately 57 nM. Another study reported a K_d of 75 nM. This strong affinity underscores its potential for effective copper sequestration.

A key feature of **DPM-1001** is its exceptional selectivity for copper over other physiologically relevant metal ions. Electrospray ionization mass spectrometry (ESI-MS) analysis revealed that **DPM-1001** forms a complex with copper but not with a panel of other metals, including silver, which is isoelectronic with Cu^+ . [7] This high selectivity is attributed to its unique chemical structure, where the N^1 -(pyridin-2-ylmethyl)butane-1,4-diamine "tail" is responsible for copper chelation, and the steroid moiety confers specificity.[2][7] This specificity is a significant advantage over broader metal chelators, which can lead to off-target effects and depletion of essential minerals.[1][2][3][7]

Table 1: Quantitative Data on **DPM-1001** Copper Chelation

Parameter	Value	Method	Reference
Binding Affinity (K_d)	57 nM	Radiolabeled Copper (^{64}Cu) Binding Assay	[2]
75 nM	Radiolabeled Copper (^{64}Cu) Binding Assay	[1]	
Metal Selectivity	Highly selective for Copper	Electrospray Ionization Mass Spectrometry (ESI-MS)	[1]

In Vitro Efficacy

The copper chelation activity of **DPM-1001** translates to protective effects in cellular models of copper overload. In studies using HepG2 cells with silenced ATP7B (the gene mutated in Wilson's disease), **DPM-1001** demonstrated a significant ability to improve cell viability in the presence of high copper concentrations.^[7] Similar protective effects were observed in fibroblasts derived from Wilson's disease patients, highlighting its potential to counteract copper-induced cytotoxicity.^{[1][2][3]}

Table 2: In Vitro Efficacy of **DPM-1001**

Cell Line	Experimental Condition	Outcome	Reference
HepG2 (ATP7B knockdown)	Exposure to >0.5 mM Copper	DPM-1001 pre-incubation improved cell survival to >20%	^[7]
Wilson's Disease Patient Fibroblasts	Exposure to high copper concentrations	DPM-1001 inhibited copper-induced cell death	^[1]

In Vivo Efficacy in a Preclinical Model

The therapeutic potential of **DPM-1001** has been evaluated in the toxic milk mouse model, a well-established animal model for Wilson's disease that exhibits copper accumulation in the liver and brain.^{[1][2][3]} Oral administration of **DPM-1001** to these mice led to a significant reduction in copper levels in both the liver and the brain.^{[1][2][3]} The excess copper is primarily excreted through the feces.^{[1][2]}

Table 3: In Vivo Efficacy of **DPM-1001** in the Toxic Milk Mouse Model

Organ	Treatment	Result	Method	Reference
Liver	DPM-1001	Significant reduction in copper levels	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	[8]
Brain	DPM-1001	Significant reduction in copper levels	Inductively Coupled Plasma Mass Spectrometry (ICP-MS)	[8]

Experimental Protocols

Electrospray Ionization Mass Spectrometry (ESI-MS) for Metal Binding

- Objective: To assess the selectivity of **DPM-1001** for copper over other metal ions.
- Procedure:
 - A solution of **DPM-1001** (e.g., 1 mM) is prepared.
 - The **DPM-1001** solution is incubated with a panel of metal salts (e.g., 8 mM), including CuSO₄ and salts of other metals like silver.
 - The mixture is subjected to ESI-MS analysis.
 - The resulting mass spectra are analyzed for peaks corresponding to the free compound and its metal-bound forms. The presence of a peak corresponding to the [**DPM-1001** + Cu]²⁺ complex and the absence of peaks for other metal complexes indicate selectivity for copper.[1]

Cell Viability Assay for Copper-Induced Cytotoxicity

- Objective: To determine the protective effect of **DPM-1001** against copper-induced cell death.
- Procedure:
 - Cells (e.g., HepG2 with ATP7B knockdown or Wilson's disease patient fibroblasts) are seeded in multi-well plates.
 - Cells are pre-incubated with **DPM-1001** (e.g., 2 μ M) for a specified period (e.g., 1 hour).[\[1\]](#)
 - Increasing concentrations of copper are added to the cell cultures.
 - After an incubation period, cell viability is assessed using a standard method such as the MTT assay or by direct cell counting.
 - The survival of cells pre-treated with **DPM-1001** is compared to that of untreated cells to determine the protective effect.[\[7\]](#)

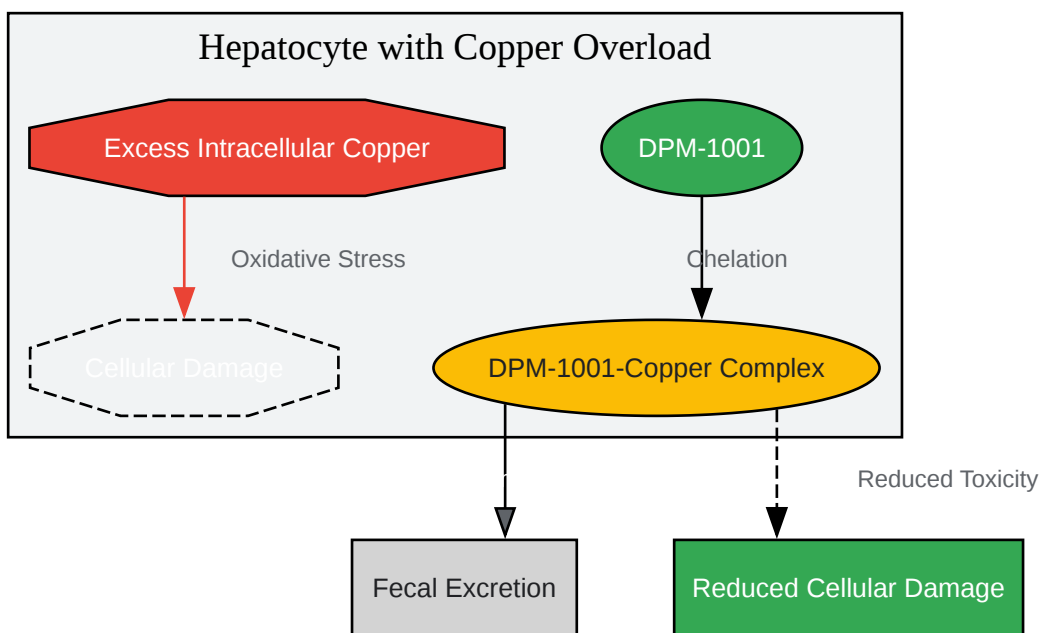
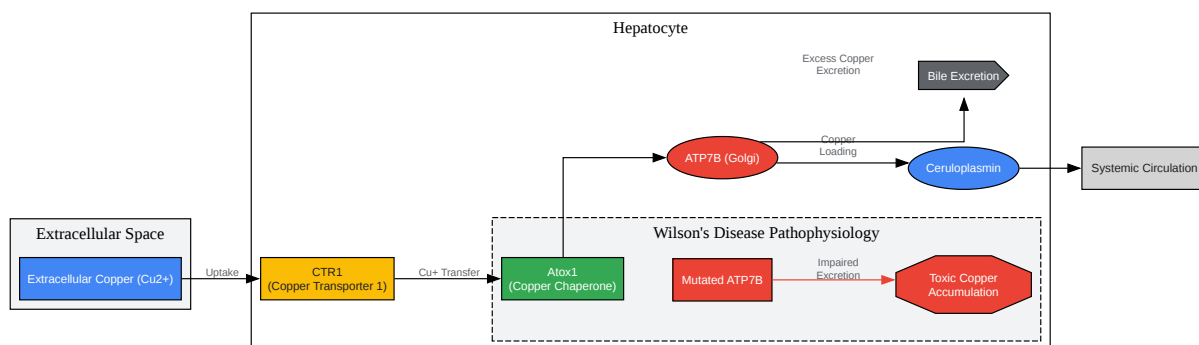
In Vivo Studies in the Toxic Milk Mouse Model

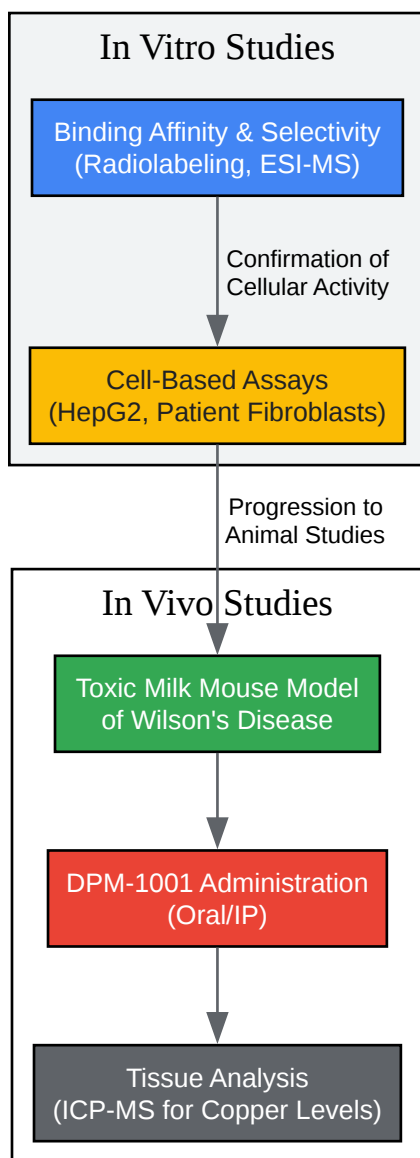
- Objective: To evaluate the efficacy of **DPM-1001** in reducing tissue copper levels in an animal model of Wilson's disease.
- Animal Model: C3He-Atp7btx-j mice (toxic milk mice) obtained from a reputable supplier (e.g., The Jackson Laboratory).[\[1\]](#)
- Procedure:
 - Male mice (e.g., 6-8 weeks of age) are used for the study.
 - Mice are administered **DPM-1001** either orally or via intraperitoneal injection.
 - A control group receives a vehicle (e.g., saline).
 - After a defined treatment period, mice are euthanized, and organs (liver and brain) are harvested.

- Tissue copper levels are quantified using Inductively Coupled Plasma Mass Spectrometry (ICP-MS).
- Copper levels in the **DPM-1001**-treated group are compared to those in the control group to determine the extent of copper reduction.[8]

Visualizations

Signaling Pathway: Copper Homeostasis and Wilson's Disease





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